

Technical Support Center: Optimizing Deprotection of the N9-Trityl Group

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Compound of Interest

Compound Name: 9N-Trityl Guanine-13C2,15N

CAS No.: 1329799-77-0

Cat. No.: B590099

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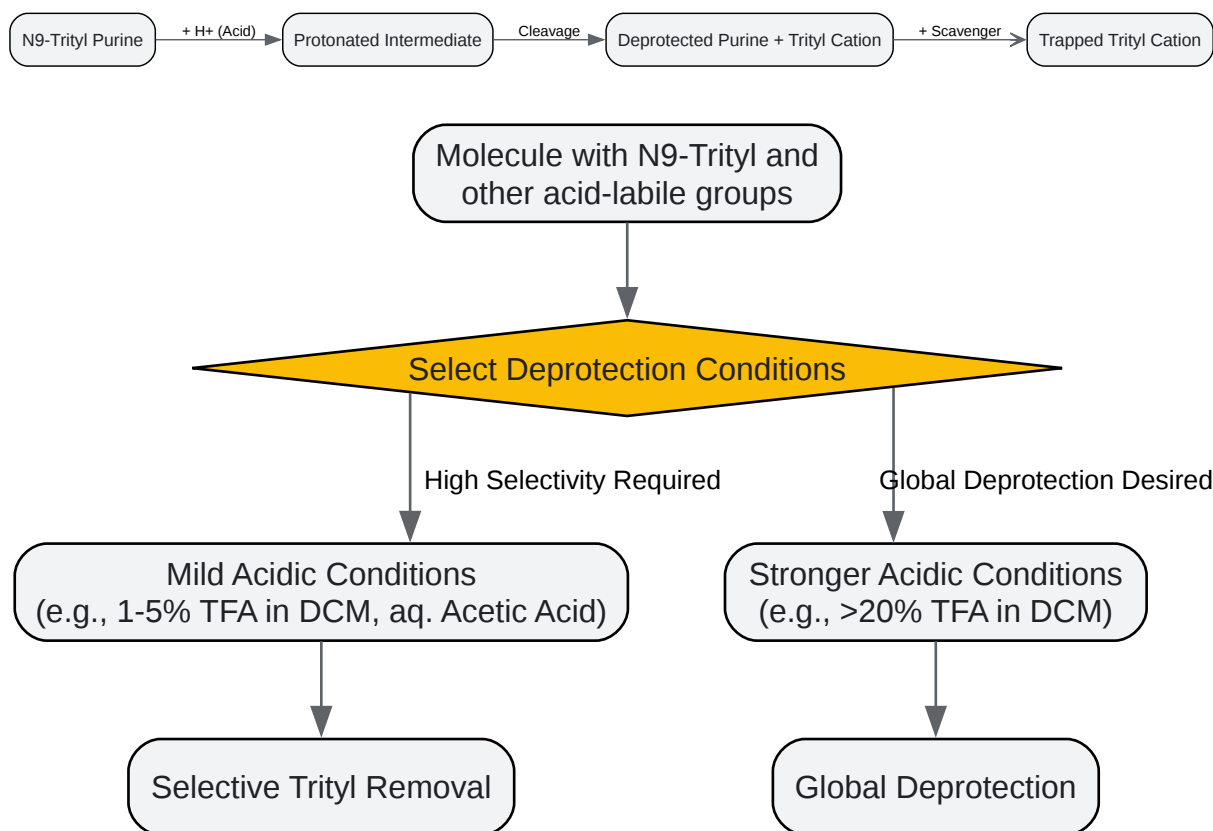
Welcome to the Technical Support Center for optimizing the deprotection of the N9-trityl group. This guide is designed for researchers, scientists, and drug development professionals who utilize the trityl (Tr) protecting group for the N9 position of purines and encounter challenges during its removal. Here, we provide in-depth troubleshooting advice and frequently asked questions to ensure successful and efficient deprotection in your synthetic workflows.

Core Principles of N9-Trityl Deprotection

The trityl group is a bulky and acid-labile protecting group widely used in organic synthesis, particularly in nucleoside and nucleotide chemistry.^{[1][2]} Its removal is typically achieved under acidic conditions, which leverages the formation of the highly stable trityl cation.^{[1][3]} However, the very stability of this cation can also lead to side reactions if not properly managed.^{[1][4]} The choice of acid, solvent, temperature, and scavengers is critical to achieving high yields and purity.^{[3][5]}

The general mechanism for acidic deprotection involves the protonation of a nitrogen atom on the purine ring or the trityl group itself, followed by the departure of the trityl cation.^[3]

Deprotection Mechanism Overview



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